Beyond Symmetry: The Distorted 1T Phase of Rhenium Sulfide (ReS2)

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Compound of Interest

Compound Name:	*Rhenium sulfide (ReS2)*
CAS No.:	*12038-63-0*
Cat. No.:	*B1218675*

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An In-Depth Technical Guide for Researchers and Drug Development Professionals

Executive Summary: The "Bulk Monolayer" Paradox

Rhenium Sulfide (ReS

) represents a paradigm shift in the physics of Transition Metal Dichalcogenides (TMDs). Unlike its high-symmetry cousins (e.g., MoS

, WS

) which oscillate between semiconducting 2H and metallic 1T phases, ReS

stabilizes in a unique distorted 1T phase (often denoted as 1T', 1T'', or 1T-diamond chain).

This distortion arises from a Peierls instability, causing Rhenium atoms to cluster into zigzag chains (Re

diamond shapes) along the crystal's b-axis. The resulting triclinic symmetry (

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) leads to two critical phenomena:

- Extreme In-Plane Anisotropy: Optical and electrical properties vary drastically depending on the angle relative to the Re-chains.
- Electronic Decoupling: The interlayer van der Waals forces are so weak that bulk ReS

  behaves electronically like a monolayer. The direct bandgap (~1.5 eV) remains largely unchanged from monolayer to bulk, eliminating the need for complex monolayer exfoliation in many applications.

For drug development professionals, this material offers a high-surface-area, NIR-absorbing scaffold for photothermal therapy (PTT) and stimuli-responsive drug delivery, surpassing graphene in photothermal conversion efficiency.

Part 1: The Physics of Distortion (Core Science)

The Peierls Distortion Mechanism

In an ideal 1T-TMD, metal atoms form a perfect hexagonal lattice. However, in ReS

, the d-electrons of the Rhenium atom (

configuration) lead to a 1D Peierls instability. To lower the system's total energy, Re atoms move off-center to form covalent bonds with neighbors, creating Re

clusters arranged in chains.

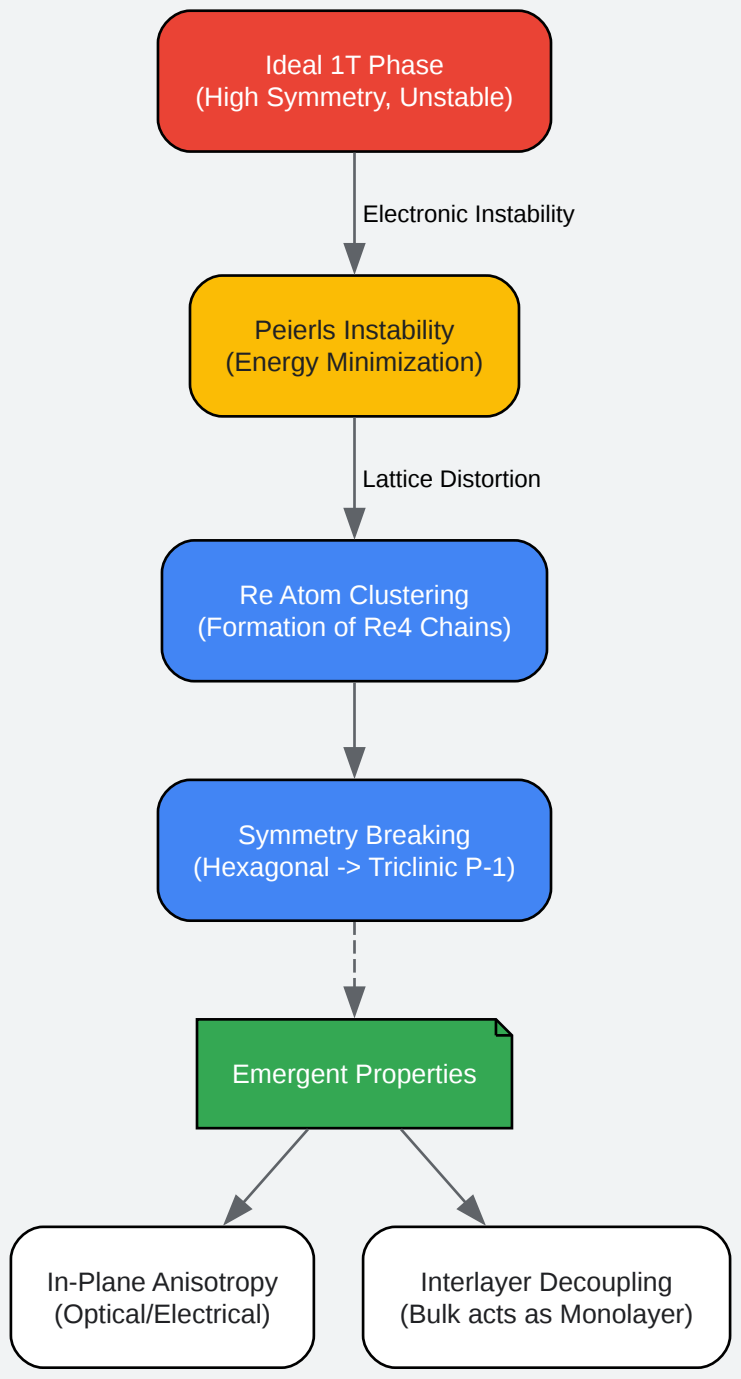
This symmetry breaking results in:

- Triclinic Unit Cell: The lowest possible symmetry for a 2D crystal.
- Anisotropic Tensor: Charge carriers move faster along the chains (high mobility) than perpendicular to them.

Structural Logic Flow

The following diagram illustrates the causality between electronic instability and the resulting material properties.

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Figure 1: Mechanistic pathway from ideal lattice instability to the unique properties of the distorted 1T phase.

Part 2: Synthesis Protocols (Methodology)

Protocol A: Chemical Vapor Deposition (CVD)

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For electronic and fundamental studies, high-crystallinity monolayers are required. The following protocol uses Ammonium Perrhenate or Rhenium Oxide precursors.

Reagents:

- Precursor 1: Rhenium(VI) Oxide (ReO
) or Ammonium Perrhenate (NH
  ReO
).
- Precursor 2: Sulfur powder (99.98%).
- Substrate: Freshly cleaved Mica (Fluorophlogopite) is preferred over SiO
  due to van der Waals epitaxy, which accommodates the lattice mismatch.

Step-by-Step Workflow:

- Setup: Use a two-zone tube furnace.
  - Zone 1 (Sulfur): Place 200 mg Sulfur in an alumina boat upstream.
  - Zone 2 (Rhenium): Place 5-10 mg ReO
    in a boat center-stream. Place Mica substrate face-down directly above the Re source.
- Purging: Purge with Argon (500 sccm) for 20 mins to remove O
  .
- Heating Profile:
  - Ramp Zone 2 (Re) to 700°C at 20°C/min.
  - When Zone 2 reaches 500°C, heat Zone 1 (S) to 180°C.
- Growth: Maintain temperatures for 15-30 minutes. Carrier gas (Ar) flow: 60-80 sccm.

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- Cooling:Critical Step. Rapid cooling (>50°C/min) is often required to quench the crystal growth and prevent multilayer island formation.



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Figure 2: Optimized CVD workflow for high-quality ReS2 monolayer synthesis.

Part 3: Characterization Guide (Validation)

Raman Spectroscopy Fingerprinting

Unlike MoS

(2 dominant modes), ReS

exhibits a complex Raman spectrum with 18 first-order modes in the 100–450 cm

range due to low symmetry.

Key Validation Checkpoints:

- Low-Frequency Modes (<50 cm

  ): In bulk ReS

  , you should NOT see strong shear modes (C-modes) typical of other TMDs. Their absence confirms the electronic decoupling of layers.

- Ag-like vs Eg-like Modes:
  - 130-150 cm

    : Ag-like modes (Out-of-plane Re vibrations).
  - 150-250 cm

    : Eg-like modes (In-plane Re vibrations).

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- 400-450 cm

  : High-frequency Ag-like modes (Out-of-plane S vibrations).[1]

- Anisotropy Check: Rotate the sample under polarized Raman. The intensity of Eg-like modes will oscillate periodically. This allows you to identify the b-axis (Re-chain direction) without TEM.

Comparative Data Table

Feature	MoS (2H Phase)	ReS (Distorted 1T)	Implication
Crystal System	Hexagonal ( )	Triclinic ( )	ReS has lower symmetry.
Bandgap	Indirect (Bulk) Direct (1L)	Direct (~1.5 eV) for All Thicknesses	No need to exfoliate to monolayer for direct gap.
Interlayer Coupling	Strong	Extremely Weak	Bulk ReS mimics monolayer physics.
Raman Modes	2 Dominant ( )	18 Complex Modes	Richer vibrational fingerprint.
Anisotropy	Isotropic (In-plane)	Highly Anisotropic	Polarization-sensitive detectors.

Part 4: Applications in Drug Development & Bio-Nanotech[2]

ReS as a Theranostic Agent

For drug delivery professionals, ReS

nanosheets offer a superior alternative to graphene oxide due to higher Near-Infrared (NIR) absorption.

Mechanism: Chemo-Photothermal Therapy (CPTT)

- Carrier Synthesis: ReS

  nanosheets are exfoliated (Liquid Phase Exfoliation) and coated with mesoporous silica (ReS

  @mSiO

) or PEG.

- Drug Loading: The high surface area allows loading of chemotherapeutics like Doxorubicin (DOX).

- Targeting & Trigger:

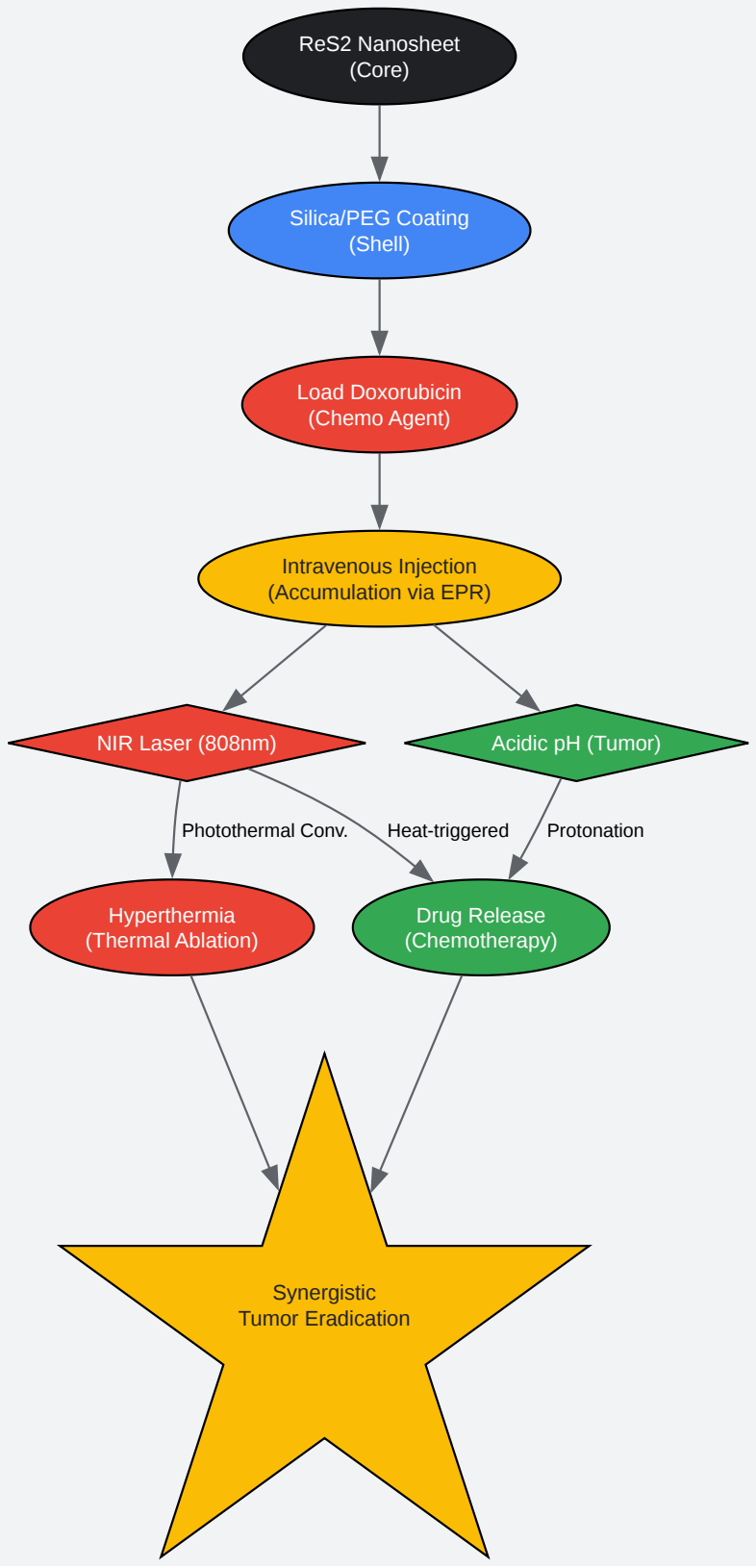
  - Passive Targeting: Enhanced Permeability and Retention (EPR) effect accumulates particles in tumors.

  - NIR Trigger: 808 nm laser irradiation causes ReS

    to generate heat (Hyperthermia), killing cells directly.

  - pH Trigger: The acidic tumor microenvironment (pH ~6.5) weakens the electrostatic bond between DOX and the silica shell, accelerating release.

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Figure 3: Mechanism of Action for ReS2-based Chemo-Photothermal Therapy.

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